

Tetromycin C1: A Technical Guide to its Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetromycin C1 is a polyketide antibiotic produced by the actinomycete strain Streptomyces sp. MK67-CF9.[1] As a member of the tetracycline class of antibiotics, it exhibits notable activity against Gram-positive bacteria. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Tetromycin C1**, along with detailed experimental protocols for its isolation and characterization.

Chemical Structure and Physicochemical Properties

Tetromycin C1 is a complex macrocyclic lactone with the molecular formula C₅₀H₆₄O₁₄ and a molecular weight of 889.03 g/mol .[1][2] The chemical structure, as described in patent JPH1057089A, is presented below.

Table 1: Physicochemical Properties of **Tetromycin C1**[1][2]



Property	Value
Molecular Formula	C50H64O14
Molecular Weight	889.03 g/mol
Appearance	Colorless needle-like crystals
Melting Point	190-193 °C
Specific Rotation	$[\alpha]D^{25} = -26.0^{\circ}$ (c 0.53 in acetone)
High-Resolution Mass Spectrometry (HR-FAB-MS)	m/z 889.4352 (M+H)+

Biological Activity

Tetromycin C1 demonstrates significant antibacterial activity, primarily against Gram-positive bacteria. The minimum inhibitory concentrations (MICs) against various bacterial strains have been determined and are summarized in the table below.

Table 2: Minimum Inhibitory Concentration (MIC) of **Tetromycin C1** against various bacterial strains

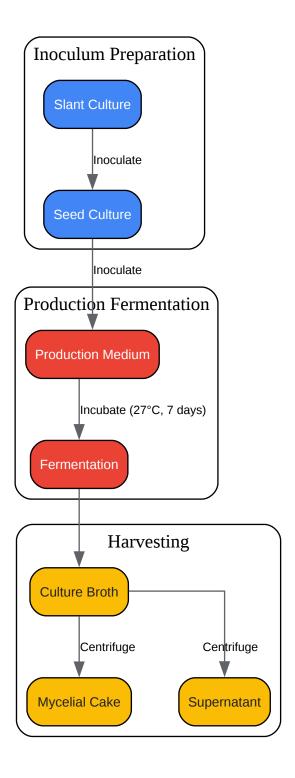
Test Organism	MIC (μg/mL)
Staphylococcus aureus ATCC 6538P	3.13
Staphylococcus aureus Smith	3.13
Staphylococcus aureus 209P	3.13
Bacillus subtilis ATCC 6633	1.56
Micrococcus luteus ATCC 9341	0.78
Escherichia coli NIHJ	> 100
Klebsiella pneumoniae ATCC 10031	> 100
Pseudomonas aeruginosa ATCC 9027	> 100



Experimental Protocols

Fermentation of Streptomyces sp. MK67-CF9 for Tetromycin C1 Production

A detailed workflow for the fermentation process is outlined below.





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Caption: Fermentation workflow for **Tetromycin C1** production.

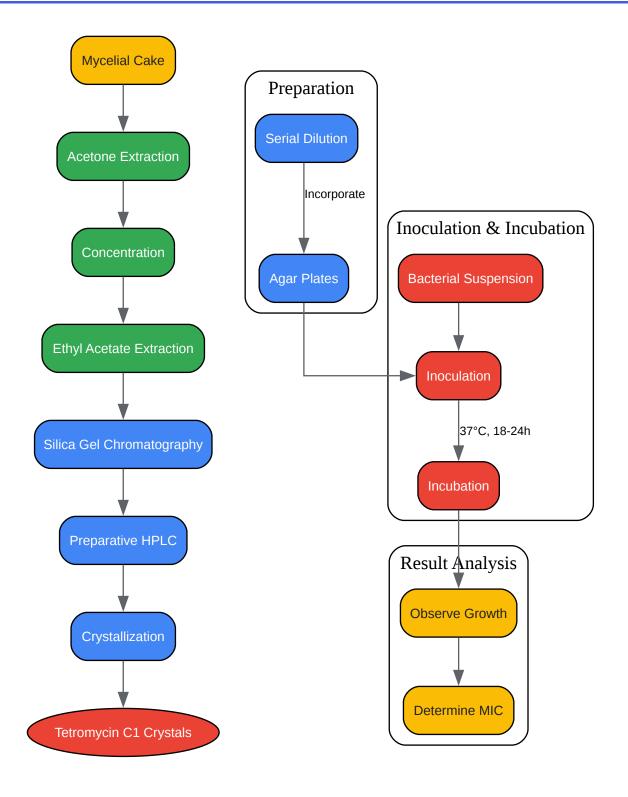
Methodology:

- Inoculum Preparation: A loopful of Streptomyces sp. MK67-CF9 from a slant culture is used to inoculate a seed medium (e.g., starch, soybean meal, yeast extract, and inorganic salts). The seed culture is incubated at 27°C for 2-3 days on a rotary shaker.
- Production Fermentation: The seed culture is then transferred to a production medium with a similar composition. The production fermentation is carried out at 27°C for 7 days with aeration and agitation.
- Harvesting: After incubation, the culture broth is centrifuged to separate the mycelial cake from the supernatant.

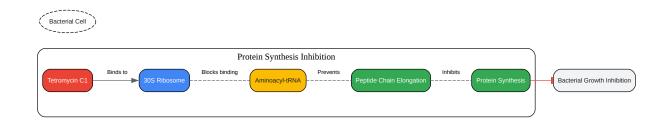
Isolation and Purification of Tetromycin C1

The following diagram illustrates the purification process of **Tetromycin C1** from the culture broth.









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